

4-(Octyloxy)phenol safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4-(Octyloxy)phenol

Cat. No.: B1583347

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An In-Depth Technical Guide to the Safe Handling of **4-(Octyloxy)phenol** for Research Professionals

Introduction

4-(Octyloxy)phenol, identified by CAS Number 3780-50-5, is an aromatic ether and phenol derivative increasingly utilized as a chemical building block in various research and development sectors, including materials science and organic synthesis.^{[1][2]} Its unique structure, featuring an octyloxy chain attached to a phenol ring, imparts specific chemical properties that are valuable to scientists and drug development professionals. However, like all chemical reagents, a comprehensive understanding of its hazard profile and safety protocols is paramount to ensure its responsible and safe use in a laboratory setting.

This guide provides an in-depth analysis of the safety information for **4-(Octyloxy)phenol**. Moving beyond a simple recitation of Safety Data Sheet (SDS) points, it aims to provide the causal reasoning behind safety protocols, empowering researchers to not only follow procedures but to fundamentally understand the principles of containment and exposure prevention. It is crucial to distinguish **4-(Octyloxy)phenol** from structurally related compounds like 4-tert-octylphenol, a known endocrine disruptor, as their safety profiles differ significantly.^[3] ^[4] This document will focus exclusively on the safety data pertinent to **4-(Octyloxy)phenol** (CAS 3780-50-5).

Chemical and Physical Identity

A foundational aspect of chemical safety is understanding a substance's physical and chemical properties. These characteristics dictate its behavior under various laboratory conditions and inform appropriate storage and handling procedures. **4-(Octyloxy)phenol** is a solid at room temperature, which influences protocols for weighing and transfer to minimize dust generation. [3]

Property	Value	Source(s)
CAS Number	3780-50-5	[1][3][5]
Molecular Formula	C ₁₄ H ₂₂ O ₂	[1][5]
Molecular Weight	222.32 g/mol	[1][5]
Appearance	Solid	[3]
Melting Point	80°C	[6]
Flash Point	148.4 °C	[6]
Storage Class	11 (Combustible Solids)	

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. **4-(Octyloxy)phenol** is classified as hazardous, primarily due to its potential for causing acute oral toxicity and irritation to the eyes, skin, and respiratory system.[3] Different suppliers may report slightly varied classifications based on the data available to them; therefore, this guide presents a consolidated view of the known hazards.

GHS Element	Classification & Precautionary Statements
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning[3]
Hazard Statements (H-Codes)	H302: Harmful if swallowed.[1] H315: Causes skin irritation.[3] H319: Causes serious eye irritation.[1][3] H335: May cause respiratory irritation.[3]
Precautionary Statements (P-Codes)	P261 & P264: Avoid breathing dust and wash hands thoroughly after handling.[3] P270 & P271: Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area.[7][8] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3] P501: Dispose of contents/container to an approved waste disposal plant.[1][3]

Principles of Safe Handling and Storage

A proactive approach to safety involves implementing a multi-layered system of controls. The hierarchy of controls is a framework that prioritizes safety measures from most to least effective. For a chemical like **4-(Octyloxy)phenol**, this means prioritizing engineering controls

and supplementing them with administrative procedures and robust personal protective equipment.

Caption: Hierarchy of Safety Controls.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the researcher.

- **Ventilation:** Due to the risk of respiratory irritation (H335) from airborne dust, all weighing and handling of **4-(Octyloxy)phenol** should be performed inside a certified chemical fume hood. [3][9] This is the most critical step in preventing inhalation exposure.
- **Safety Stations:** Regulations and best practices mandate that eyewash stations and safety showers are located in close proximity to any workstation where this chemical is handled.[3] Immediate access is crucial for effective decontamination in the event of an accidental splash.

Personal Protective Equipment (PPE): A Necessary Barrier

PPE is used to protect the user from exposure when engineering controls cannot completely eliminate the risk. The selection of PPE must be based on the specific hazards identified.

- **Eye and Face Protection:** To prevent serious eye irritation (H319), chemical safety goggles conforming to European Standard EN166 or equivalent are mandatory.[3] A face shield may be required for procedures with a higher risk of splashing.
- **Hand Protection:** Protective gloves are required to prevent skin irritation (H315).[3] While the specific glove material is not always listed, neoprene or nitrile gloves are generally recommended for handling phenols.[9] It is critical to inspect gloves for any signs of degradation before use and to change them frequently.[3][9]
- **Skin and Body Protection:** A laboratory coat must be worn to protect against skin contact. For larger quantities or tasks with a significant splash risk, a PVC apron or chemical-resistant suit may be necessary.[7]

Storage and Handling Protocols

Proper storage and handling are essential for maintaining the chemical's integrity and preventing accidental releases.

- **Storage Conditions:** Store **4-(Octyloxy)phenol** in a dry, cool, and well-ventilated area, keeping the container tightly closed to prevent moisture absorption and contamination.[\[3\]](#)
- **Handling Practices:** Avoid all personal contact, including inhalation of dust.[\[7\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[7\]](#) Always wash hands thoroughly with soap and water after handling, even when gloves have been worn.[\[3\]](#)[\[9\]](#)

Emergency Response and First-Aid Protocols

In the event of an exposure or spill, a rapid and informed response is critical to minimizing harm. All laboratory personnel must be trained on these emergency procedures.

Caption: Emergency First-Aid Workflow for Exposure.

Step-by-Step Emergency Protocols

- **If on Skin:**
 - Immediately remove all contaminated clothing.[\[3\]](#)
 - Wash the affected area thoroughly with soap and plenty of water.[\[3\]](#)
 - Seek medical attention.[\[3\]](#)
- **If in Eyes:**
 - Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[\[3\]](#)[\[9\]](#)
 - If present and easy to do, remove contact lenses.[\[3\]](#)
 - Continue rinsing.
 - Seek immediate medical attention from an ophthalmologist.[\[10\]](#)[\[11\]](#)

- If Inhaled:
 - Move the individual to fresh air and keep them in a position comfortable for breathing.[\[3\]](#)
 - If breathing is difficult or has stopped, provide artificial respiration.[\[3\]](#)
 - Seek immediate medical attention.[\[3\]](#)
- If Swallowed:
 - Rinse the mouth thoroughly with water.[\[3\]](#)
 - Do NOT induce vomiting.[\[12\]](#)
 - Call a poison control center or doctor immediately for medical attention.[\[3\]](#)
- Fire-Fighting Measures:
 - Suitable Extinguishers: Use carbon dioxide (CO₂), dry chemical powder, water spray, or chemical foam.[\[3\]](#)[\[12\]](#)
 - Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon monoxide (CO) and carbon dioxide (CO₂).[\[3\]](#)
[\[12\]](#) Firefighters should wear self-contained breathing apparatus.[\[12\]](#)
- Accidental Release Measures:
 - Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[\[7\]](#)
 - Avoid generating dust.[\[7\]](#)
 - Sweep up the solid material and place it into a suitable, sealed container for disposal.[\[7\]](#)
[\[13\]](#)
 - Wash the spill site thoroughly with water after material pickup is complete.[\[13\]](#)
 - Prevent the spilled material from entering drains or waterways.[\[7\]](#)[\[10\]](#)

Toxicological Profile

The toxicological data informs the GHS hazard classifications and underscores the importance of the handling protocols described.

- Acute Oral Toxicity: Classified as Category 4, meaning it is harmful if swallowed (H302).
- Skin Corrosion/Irritation: Causes skin irritation (H315).[3] Phenol-type compounds can be absorbed through the skin and may have anesthetic effects, potentially delaying the sensation of pain while tissue damage occurs.[14]
- Eye Damage/Irritation: Causes serious eye irritation (H319).[3] Contact can cause redness, pain, and potential damage if not treated immediately.[15]
- Respiratory Irritation: May cause respiratory irritation (H335), manifesting as coughing and shortness of breath upon inhalation of dust.[3][15]
- Endocrine Disruption: It is important to reiterate that available safety data sheets indicate this product does not contain any known or suspected endocrine disruptors.[3] This distinguishes it from other alkylphenols which are known for their xenoestrogenic activity.[16][17]

Conclusion

4-(Octyloxy)phenol is a valuable compound for scientific research, but its safe use is contingent upon a thorough understanding and implementation of established safety protocols. Its primary hazards—acute oral toxicity and irritation to the skin, eyes, and respiratory tract—can be effectively managed through the consistent application of the hierarchy of controls. By prioritizing engineering solutions like fume hoods, mandating the use of appropriate PPE, and ensuring all personnel are trained in emergency procedures, research professionals can handle this chemical with a high degree of safety and confidence. Adherence to these guidelines is not merely a matter of compliance but a fundamental component of responsible scientific practice.

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